

Application Note: Elemental Composition of Glauberite Using SEM-EDS Analysis

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Compound of Interest		
Compound Name:	Glauberite	
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Introduction

Glauberite (Na₂Ca(SO₄)₂) is a sulfate mineral of significant interest in various geological and industrial contexts.[1][2] Accurate determination of its elemental composition is crucial for understanding its formation, purity, and potential applications. Scanning Electron Microscopy (SEM) coupled with Energy Dispersive X-ray Spectroscopy (EDS) is a powerful analytical technique for obtaining rapid, high-resolution imaging and quantitative elemental analysis of mineral samples like Glauberite. This application note provides a detailed protocol for the elemental analysis of Glauberite using SEM-EDS.

Data Presentation: Elemental Composition of Glauberite

The theoretical elemental composition of **Glauberite** is presented in Table 1. SEM-EDS analysis aims to experimentally verify these values.



Element	Symbol	Atomic Weight	Theoretical Weight %	Oxide	Theoretical Oxide Weight %
Sodium	Na	22.99	16.53	Na₂O	22.28
Calcium	Ca	40.08	14.41	CaO	20.16
Sulfur	S	32.07	23.05	SO₃	57.56
Oxygen	0	16.00	46.01		
Total	100.00	100.00		_	

Table 1: Theoretical elemental and oxide composition of **Glauberite** (Na₂Ca(SO₄)₂). Data sourced from mineralogy databases.[1]

Experimental Protocol

A precise and carefully executed protocol is essential for obtaining accurate quantitative SEM-EDS data.

1. Sample Preparation

Proper sample preparation is critical for accurate SEM-EDS analysis of minerals.

- Mounting: The **Glauberite** sample should be mounted in an epoxy resin block.
- Sectioning and Grinding: The mounted sample is sectioned to expose a fresh surface and then ground using progressively finer abrasive papers to achieve a flat surface.
- Polishing: The ground surface must be polished to a mirror finish, typically using diamond pastes of decreasing particle size (e.g., 6 μm, 3 μm, and 1 μm). A flat and polished surface minimizes topographical effects that can interfere with the accuracy of quantitative EDS analysis.
- Cleaning: The polished sample should be thoroughly cleaned to remove any polishing residue and contaminants. This can be done using an ultrasonic bath with a suitable solvent like ethanol or isopropanol, followed by drying with a stream of dry nitrogen.

Methodological & Application





• Carbon Coating: To make the non-conductive **Glauberite** sample suitable for SEM analysis, a thin layer of carbon (typically 10-20 nm) must be deposited on the polished surface. This conductive coating prevents charging of the sample surface by the electron beam.

2. SEM-EDS Instrumentation and Setup

- Instrument: A Scanning Electron Microscope equipped with an Energy Dispersive X-ray Spectrometer.
- Evacuation: The sample is introduced into the SEM chamber, which is then evacuated to a high vacuum to allow for a stable electron beam.
- Accelerating Voltage: An accelerating voltage of 15-20 kV is typically used for the analysis of minerals. This voltage is sufficient to excite the characteristic X-rays of Na, Ca, S, and O.
- Beam Current: A stable and appropriate beam current should be selected to ensure sufficient X-ray generation without causing damage to the sample.
- Working Distance: A consistent working distance, often around 10 mm, should be maintained for all analyses to ensure consistent X-ray takeoff angles.

3. Data Acquisition and Analysis

- Imaging: The sample is first imaged using the SEM to identify the **Glauberite** crystals and select areas of interest for analysis. Backscattered Electron (BSE) imaging is particularly useful for distinguishing different mineral phases based on their average atomic number.
- Qualitative Analysis: An initial EDS spectrum is acquired from a representative area of the
 Glauberite to identify the elements present. The expected peaks for Sodium (Na), Calcium
 (Ca), Sulfur (S), and Oxygen (O) should be confirmed.
- Quantitative Analysis: For quantitative analysis, multiple point analyses or area scans are
 performed on homogeneous and flat regions of the Glauberite crystals. It is crucial to
 acquire spectra with a sufficient number of X-ray counts (typically over 100,000 counts) to
 ensure good statistical precision.



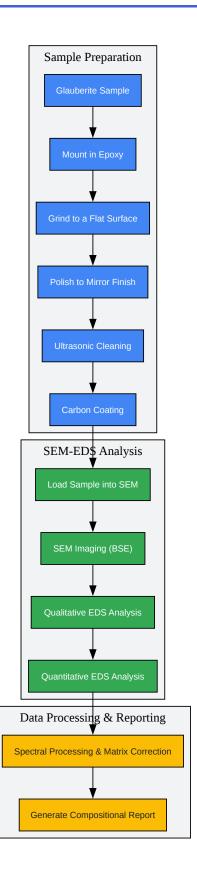




- Standardization: For the most accurate quantitative results, the EDS system should be calibrated using appropriate mineral standards with known compositions.
- Data Processing: The acquired EDS spectra are processed using the instrument's software to perform background subtraction, peak deconvolution, and matrix corrections (ZAF or similar methods) to calculate the elemental weight percentages.

Mandatory Visualization





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Figure 1: Experimental workflow for SEM-EDS analysis of **Glauberite**.



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References

- 1. Glauberite Mineral Data [webmineral.com]
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